

Essential Safety and Operational Guide for 1-Ethoxybut-2-yne

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Compound of Interest

Compound Name: 1-Ethoxybut-2-yne

Cat. No.: B2497978

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This guide provides critical safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **1-Ethoxybut-2-yne** (CAS No. 2769-75-7). The following procedures are designed to ensure the safe and compliant use of this chemical in a laboratory setting.

Chemical Properties and Hazards

1-Ethoxybut-2-yne is a highly flammable liquid and vapor that may also cause drowsiness or dizziness.^[1] It is crucial to handle this substance with appropriate safety measures to mitigate risks.

Property	Value	Source
Molecular Formula	C6H10O	^[2]
Molecular Weight	98.14 g/mol	^[2]
Appearance	Liquid	^[3]
Boiling Point	72 - 73 °C (162 - 163 °F)	^[1]
Melting Point	-97 °C (-143 °F)	^[1]
Density	0.742 g/cm ³ at 25 °C (77 °F)	^[1]
Log Pow	1.48 at 25 °C (77 °F)	^[1]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory when handling **1-Ethoxybut-2-yne**. The following table outlines the required equipment.

Body Part	Required PPE	Specifications
Eyes/Face	Safety Goggles and Face Shield	Chemical splash goggles are required. A face shield should be worn over safety glasses during procedures with a high risk of splashing or explosion.
Skin	Flame-Retardant Lab Coat and Gloves	A flame-retardant, anti-static lab coat must be worn. ^[1] Nitrile or neoprene gloves are recommended. Inspect gloves for any signs of degradation before use and replace them immediately if compromised.
Respiratory	Respirator	Use in a well-ventilated area, such as a chemical fume hood, is required. If ventilation is inadequate, a respirator appropriate for organic vapors should be used.

Operational Plan: Step-by-Step Handling Procedures

1. Engineering Controls and Preparation:

- **Ventilation:** All work with **1-Ethoxybut-2-yne** must be conducted in a certified chemical fume hood to minimize inhalation exposure.
- **Ignition Sources:** This compound is highly flammable.^[1] Ensure the work area is free of all potential ignition sources, including open flames, hot plates, and spark-producing equipment.

Use explosion-proof electrical equipment.

- Static Discharge: Take precautionary measures against static discharge.^[1] Ground and bond containers and receiving equipment.
- Emergency Equipment: An emergency eyewash station and safety shower must be readily accessible. A Class B fire extinguisher (or equivalent for flammable liquids) should be available in the immediate work area.

2. Handling:

- Container Handling: Keep the container tightly closed in a dry and well-ventilated place when not in use.^[1]
- Dispensing: When transferring the liquid, use only non-sparking tools.^[1]
- Spills: In the event of a spill, do not breathe vapors.^[1] Evacuate non-essential personnel. Wearing appropriate PPE, cover drains and contain the spill with an inert absorbent material (e.g., vermiculite, sand).^[1] Collect the absorbed material and place it in a sealed, properly labeled container for disposal.

3. First Aid Measures:

- Inhalation: If inhaled, move the person to fresh air and seek medical attention.^[1]
- Skin Contact: If the chemical comes into contact with skin, immediately remove all contaminated clothing and rinse the skin with plenty of water.^[1]
- Eye Contact: In case of eye contact, rinse thoroughly with plenty of water and seek medical attention.^[1]
- Ingestion: If swallowed, do not induce vomiting. Drink two glasses of water and consult a physician.^[1]

Disposal Plan

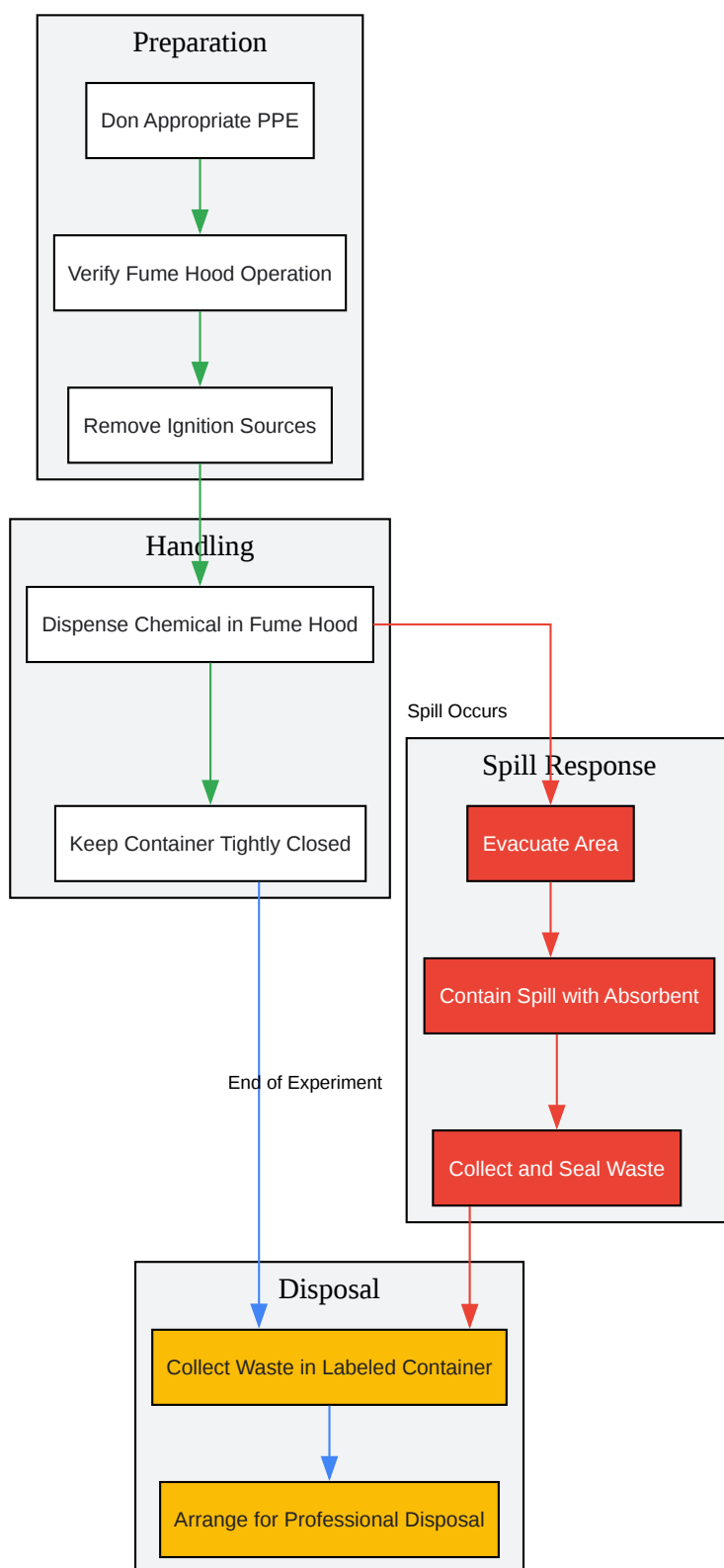
1. Waste Collection:

- Collect all waste containing **1-Ethoxybut-2-yne**, including contaminated absorbents and disposable PPE, in a designated, sealed, and clearly labeled hazardous waste container.

2. Waste Disposal:

- Disposal of **1-Ethoxybut-2-yne** must be carried out by a licensed hazardous waste disposal company. Do not dispose of this chemical down the drain or in regular trash. Follow all local, state, and federal regulations for hazardous waste disposal.

Safe Handling Workflow



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